

Health and safety information for isooctane in a lab setting.

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Compound of Interest

Compound Name: *Isooctane*
Cat. No.: *B107328*

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Isooctane: A Comprehensive Laboratory Safety Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides in-depth health and safety information for the handling of **isooctane** (2,2,4-Trimethylpentane) in a laboratory setting. Adherence to these guidelines is critical for ensuring a safe working environment and minimizing the risk of exposure and accidents.

Hazard Identification and Classification

Isooctane is a highly flammable, colorless liquid with a gasoline-like odor.[\[1\]](#)[\[2\]](#)[\[3\]](#) It poses several significant hazards in a laboratory environment.

Primary Hazards:

- Flammability: **Isooctane** is a highly flammable liquid and vapor.[\[1\]](#)[\[4\]](#) Its vapors are heavier than air and can travel considerable distances to an ignition source, leading to flashback.[\[1\]](#) Vapor-air mixtures are explosive.[\[5\]](#)
- Aspiration Hazard: May be fatal if swallowed and enters the airways.[\[4\]](#)[\[6\]](#) Even small amounts aspirated into the lungs can cause chemical pneumonitis, which can be fatal.[\[7\]](#)

- Skin Irritation: Causes skin irritation upon contact.[4][6] Prolonged or repeated contact can lead to defatting of the skin, resulting in dryness, redness, and dermatitis.[1][7]
- Specific Target Organ Toxicity (Single Exposure): May cause drowsiness or dizziness.[4][6] Inhalation of high concentrations can lead to central nervous system (CNS) depression, with symptoms including headache, nausea, reduced alertness, and poor coordination.[1][8]
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.[4][6]

GHS Classification:

- Flammable Liquids: Category 2[6]
- Aspiration Hazard: Category 1[6]
- Skin Corrosion/Irritation: Category 2[6]
- Specific target organ toxicity — single exposure: Category 3 (Narcotic effects)[6]
- Hazardous to the aquatic environment, Acute, Category 1[6]
- Hazardous to the aquatic environment, Chronic, Category 1[6]

Physical and Chemical Properties

A thorough understanding of **isooctane**'s physical and chemical properties is essential for safe handling and storage.

Property	Value
Chemical Formula	C ₈ H ₁₈ [9] [10]
Molecular Weight	114.23 g/mol [9]
Appearance	Clear, colorless liquid [1] [2] [9]
Odor	Mild hydrocarbon-like/gasoline-like scent [1] [3] [9]
Boiling Point	~99°C (~210°F) [9]
Melting Point	-107°C (-161°F) [9]
Flash Point	-12°C (10.4°F) [9] [11]
Autoignition Temperature	~415°C (~779°F) [9]
Density	~0.692 g/cm ³ at 20°C [9]
Vapor Pressure	~49 mmHg at 25°C [9]
Vapor Density	3.9 (Air = 1) [12]
Solubility	Insoluble in water; soluble in organic solvents [2] [9]

Exposure Limits and Toxicity Data

Exposure to **isooctane** should be kept below established occupational exposure limits.

Parameter	Value	Organization
TLV-TWA	300 ppm	ACGIH [1] [11]
OSHA PEL	500 ppm (2350 mg/m ³) TWA (listed under Octane)	OSHA [7]
NIOSH REL	75 ppm TWA; 350 mg/m ³ TWA (listed under Octane)	NIOSH [7]
IDLH	1000 ppm (listed under Octane)	NIOSH [7]

Toxicity Data:

Test	Result	Species
LD50 Oral	> 5,000 mg/kg	Rat[13]
LC50 Inhalation	> 33.52 mg/l (4 h)	Rat[13]
LD50 Dermal	> 2,000 mg/kg	Rabbit[13]

Safe Handling and Storage Protocols

Experimental Protocol for Safe Handling:

- Engineering Controls: All work with **isooctane** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][11] Use explosion-proof ventilation and electrical equipment.[5][11]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical safety goggles, solvent-resistant gloves (nitrile or neoprene are recommended), and a lab coat.[5][7][11] For large-scale operations or in situations with potential for significant exposure, flame-retardant clothing and a NIOSH-approved respirator with organic vapor cartridges may be necessary.[5][14]
- Grounding and Bonding: Ground and bond all containers and transfer equipment to prevent static electricity discharge, which can ignite vapors.[5][7][14]
- Ignition Sources: Keep away from all sources of ignition, including open flames, hot surfaces, sparks, and static discharge.[1][4][14] "No Smoking" policies must be strictly enforced.[4][15]
- Dispensing: Use only non-sparking tools when handling **isooctane**.[4][5] Avoid splash filling.[16]
- Hygiene: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in areas where **isooctane** is handled or stored.[1]

Experimental Protocol for Safe Storage:

- Container Integrity: Store in tightly closed, original containers.[\[1\]](#)[\[17\]](#) Containers may be hazardous when empty as they can retain product residue and explosive vapors.[\[6\]](#)
- Storage Location: Store in a cool, dry, well-ventilated area designated for flammable liquids.[\[7\]](#)[\[11\]](#) Keep away from direct sunlight.[\[6\]](#)
- Incompatible Materials: Store separately from strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)[\[17\]](#)
- Ventilation: Ensure adequate ventilation in storage areas to prevent the accumulation of flammable vapors.[\[6\]](#)

Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Remove the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [6] [7]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [6] [7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention. [6] [7]
Ingestion	Do NOT induce vomiting. If vomiting occurs, keep head low so that stomach content doesn't get into the lungs. Seek immediate medical attention. [4] [6] [7]

Fire Fighting Measures:

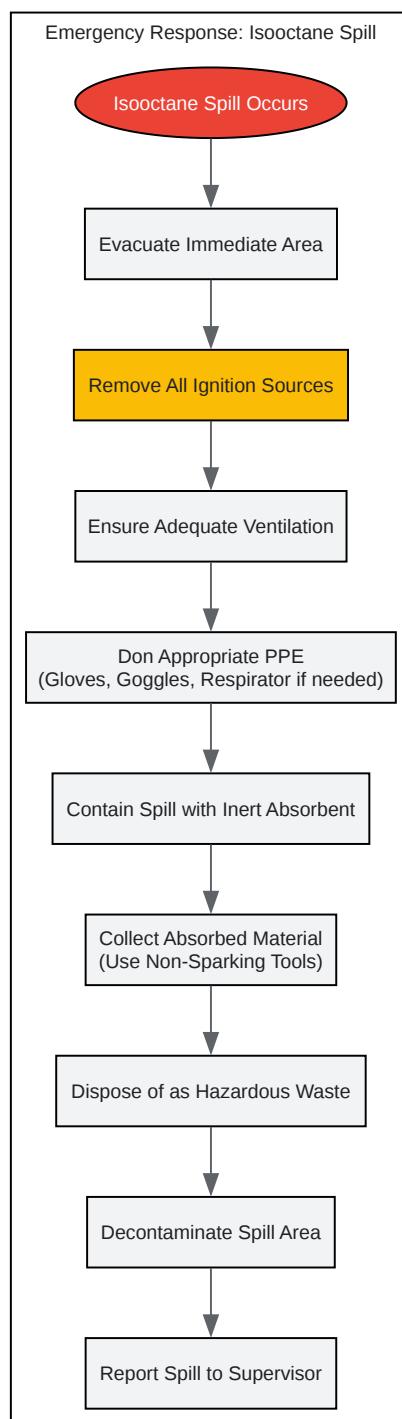
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[1][14]
- Unsuitable Extinguishing Media: Do not use a direct water jet, as it may spread the fire.[6][14]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[1] Containers may explode when heated.[1]
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[1][4]

Spill Clean-up Procedure:

- Evacuate and Secure: Immediately evacuate all non-essential personnel from the spill area. Remove all sources of ignition.[1]
- Ventilate: Ensure adequate ventilation of the area.[1]
- Containment: For liquid spills, use an inert, non-combustible absorbent material such as sand, earth, or vermiculite to contain the spill.[7][18] Prevent the spill from entering drains or waterways.[4][17]
- Clean-up: Using non-sparking tools, carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[5][7]
- Decontamination: Clean the spill area with soap and water.[18]
- Reporting: Report the spill to the appropriate laboratory supervisor or safety officer.[18]

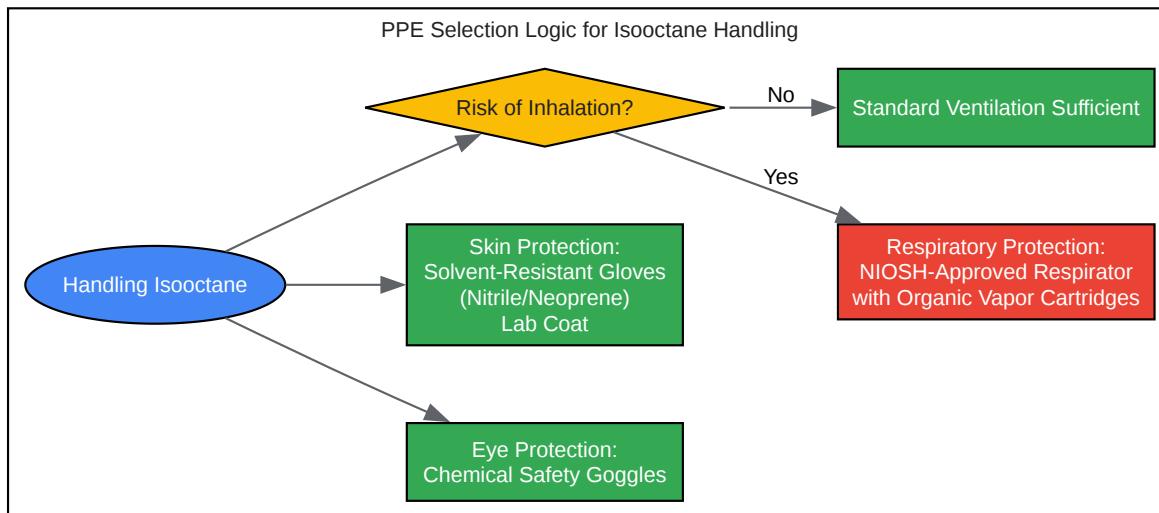
Visualized Workflows

The following diagrams illustrate critical safety workflows for handling **isooctane**.



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Caption: Emergency response workflow for an **isooctane** spill.



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Caption: Logical workflow for selecting appropriate PPE.

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